

Application Notes and Protocols for Isogambogenic Acid Cytotoxicity Studies

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Compound of Interest

Compound Name: *Isogambogenic acid*

Cat. No.: *B15592725*

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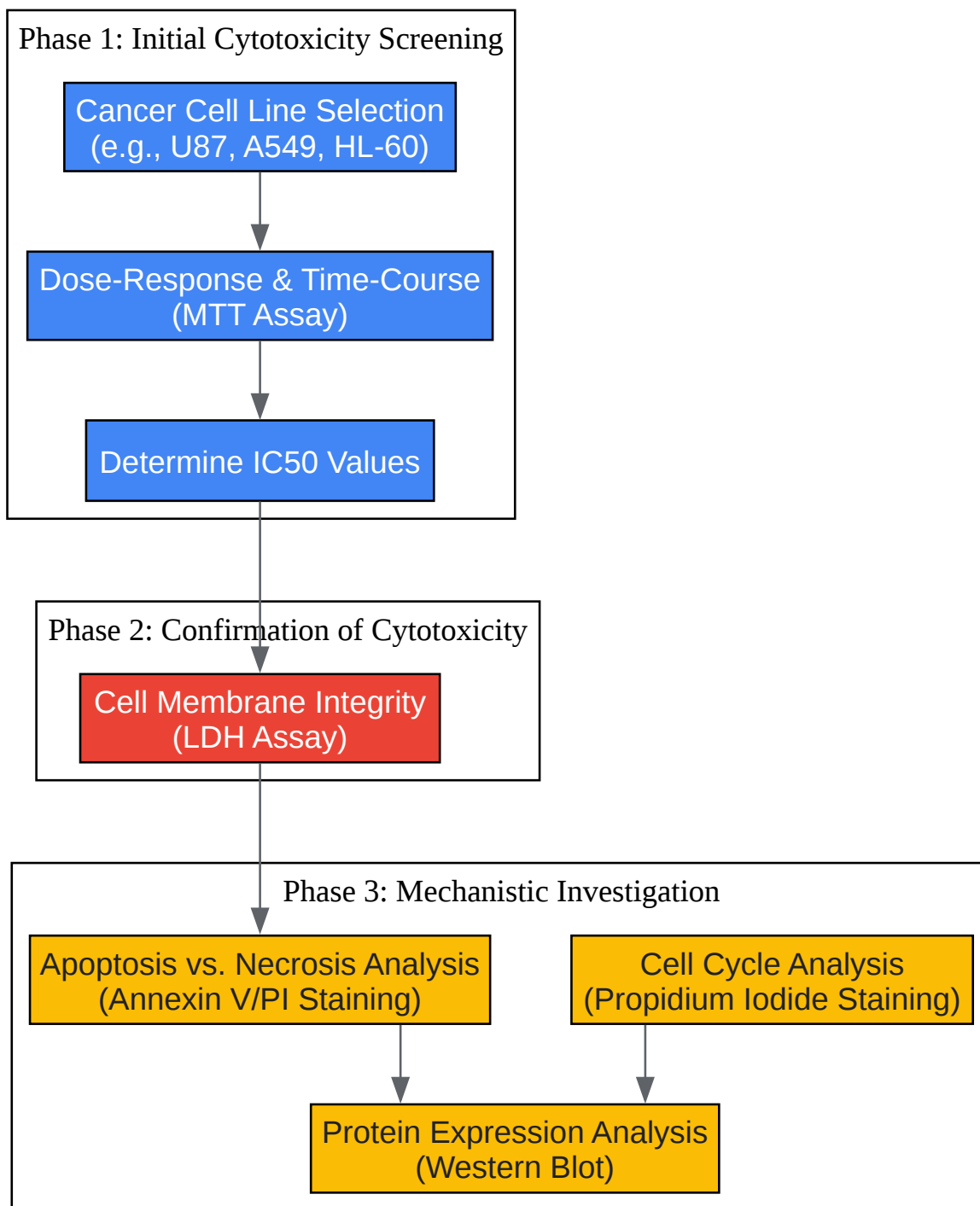
Introduction

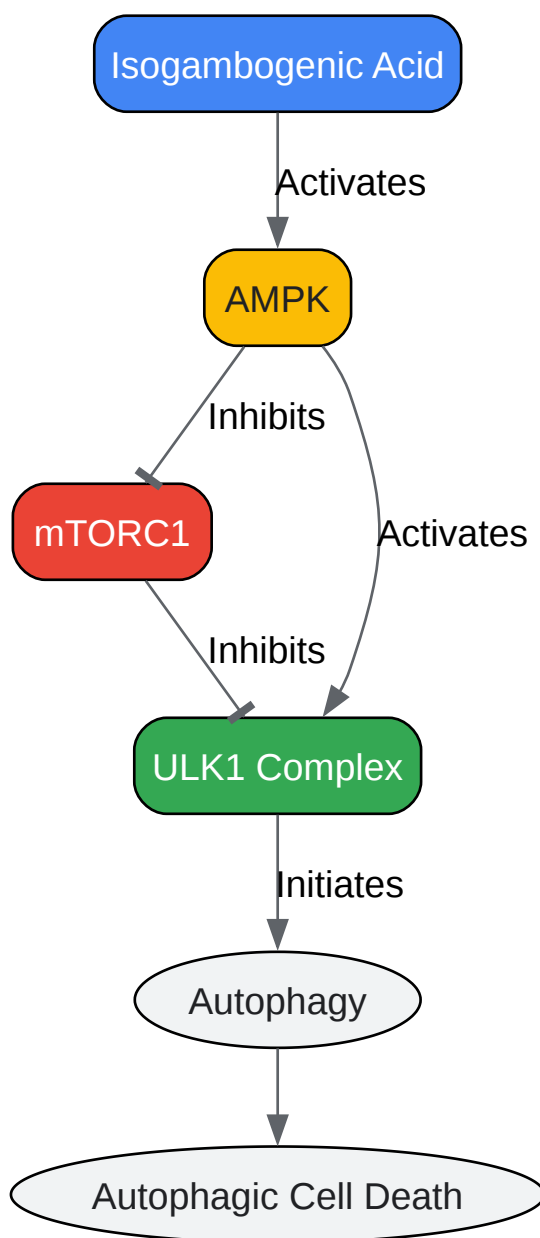
Isogambogenic acid (IGA) is a natural product isolated from *Resina Garciniae* that has demonstrated cytotoxic effects against various cancer cell lines, with reported IC₅₀ values ranging from 0.4327 to 5.942 $\mu\text{mol/L}$.^[1] Emerging research indicates that IGA can induce apoptosis-independent autophagic cell death in non-small-cell lung carcinoma and autophagic death in glioma cells through the activation of the AMPK-mTOR pathway.^{[2][3][4]} These findings highlight IGA as a promising candidate for anticancer drug development.

These application notes provide a comprehensive experimental framework for investigating the cytotoxic properties of **Isogambogenic acid**. The protocols herein detail methods to assess cell viability, membrane integrity, cell cycle progression, and the induction of apoptosis. Furthermore, a workflow is provided to elucidate the molecular mechanisms underlying IGA-induced cytotoxicity, with a focus on key signaling pathways.

Experimental Workflow

The following diagram outlines a logical workflow for the comprehensive cytotoxic evaluation of **Isogambogenic acid**.





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References

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